

Technical Guide: Spectroscopic Characterization of 2-Bromo-5-fluoro-3-nitropyridine

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Compound of Interest

Compound Name: 2-Bromo-5-fluoro-3-nitropyridine

CAS No.: 652160-72-0

Cat. No.: B1288531

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Structural Logic & Reactivity Profile

2-Bromo-5-fluoro-3-nitropyridine is a highly functionalized heterocycle used primarily as an electrophilic intermediate in the synthesis of pharmaceuticals (e.g., S1P1 agonists, kinase inhibitors).

- Core Scaffold: Pyridine ring.^[1]
- Substituents:
 - C2-Bromine: A labile leaving group activated by the adjacent ring nitrogen and the electron-withdrawing nitro group at C3. This is the primary site for S_NAr reactions.
 - C3-Nitro: Provides strong electron-withdrawing character, deshielding adjacent protons and carbons, and activating the C2 position.
 - C5-Fluorine: Acts as a spectroscopic handle (

F NMR) and modulates lipophilicity.

3D Conformer & Sterics

The nitro group at C3 may twist slightly out of plane due to steric repulsion from the bulky Bromine at C2 and the lone pair of the ring Nitrogen, though the planar aromatic system dominates.

Mass Spectrometry (MS) Data

Primary Ionization Mode: ESI+ or EI. Molecular Formula: C

H

BrFN

O

Exact Mass: 220.93

Isotopic Signature Analysis

The most distinct feature in the mass spectrum is the Bromine Isotope Pattern. Bromine exists as

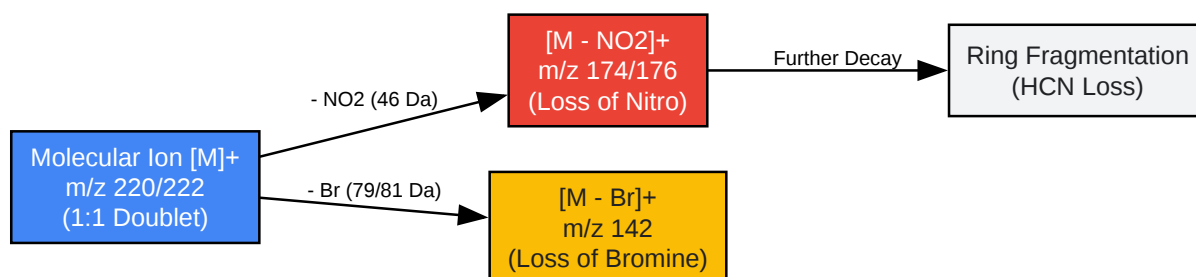
Br (50.7%) and

Br (49.3%), resulting in a characteristic 1:1 doublet for the molecular ion.

Ion Identity	m/z Value	Relative Abundance	Origin
[M] ⁺	220.9	100%	Br Isotope
[M+2] ⁺	222.9	~98%	Br Isotope
[M-NO]] ⁺	174.9 / 176.9	Variable	Loss of Nitro group
[M-Br] ⁺	142.0	High	Loss of Bromine (Aryl cation)

Fragmentation Pathway (Graphviz)

The following diagram illustrates the logical fragmentation pathways observed under standard ionization conditions.



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Figure 1: Proposed fragmentation pathway showing the characteristic loss of the nitro group and bromine atom.

Nuclear Magnetic Resonance (NMR)

Spectroscopy[2][3][4]

¹H NMR (Proton)

Solvent: CDCl₃

Frequency: 400 MHz (Recommended)

The molecule possesses only two aromatic protons, H4 and H6. Their assignment is governed by the deshielding effects of the Nitro group and the Ring Nitrogen.

Chemical Shift ()	Multiplicity	Integration	Assignment	Coupling Analysis ()
8.52 ppm	dd (Apparent doublet)	1H	H6	to N, ortho to F. Deshielded by Ring N. Coupling: and .
7.93 ppm	dd (Apparent doublet)	1H	H4	Ortho to NO , ortho to F. Deshielded by NO . Coupling: and .

Mechanistic Insight:

- H6 (8.52 ppm): This proton is most downfield because it is adjacent to the electronegative ring nitrogen (alpha-position). It also shows coupling to the Fluorine at C5.
- H4 (7.93 ppm): Located between the Nitro group and the Fluorine. The Nitro group exerts a strong deshielding effect (mesomeric and inductive), but less than the direct alpha-nitrogen effect on H6.

C NMR (Carbon)

Solvent: CDCl₃

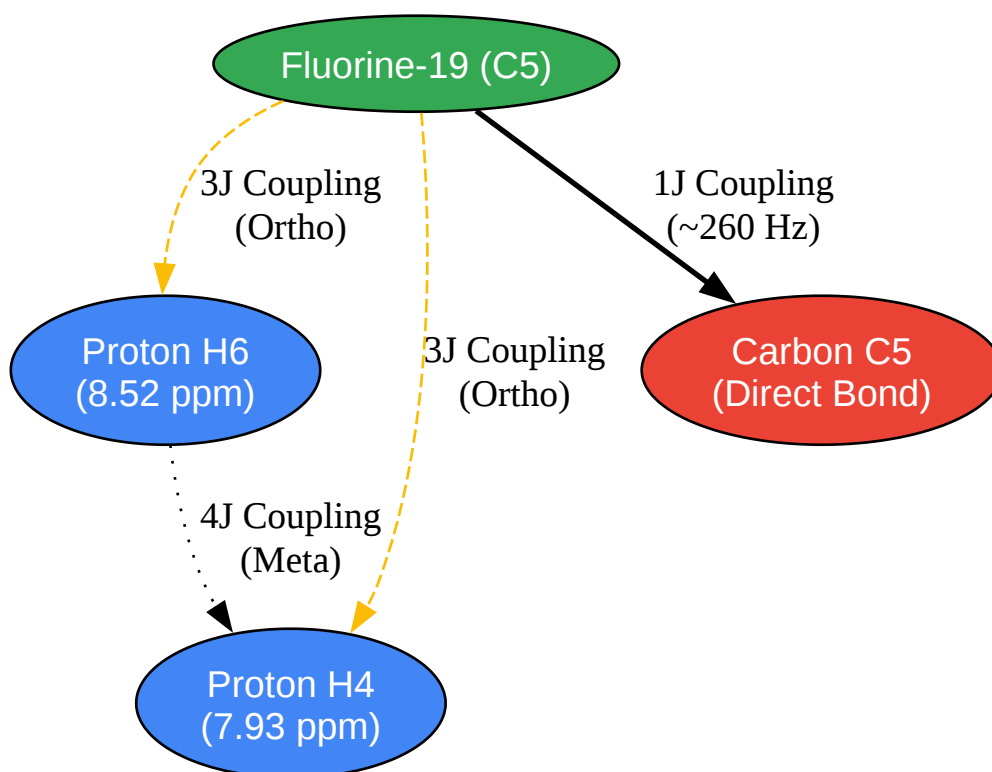
Key Feature: C-F Coupling. Every carbon signal will likely appear as a doublet due to coupling with the

F nucleus.

Carbon	Approx. ^{[1][2][3][4]} ^{[5][6]} Shift ()	Splitting Pattern	Coupling Constant ()
C5	~155-160 ppm	Doublet ()	~260 Hz (Direct C-F bond)
C3	~145 ppm	Doublet ()	~10-15 Hz (Meta to F)
C6	~148 ppm	Doublet ()	~20 Hz (Ortho to F)
C2	~135 ppm	Doublet ()	< 5 Hz (Para to F)
C4	~125 ppm	Doublet ()	~20 Hz (Ortho to F)

NMR Connectivity Diagram (Graphviz)

This diagram visualizes the spin-spin coupling network that defines the multiplets.



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Figure 2: Spin-system connectivity showing the dominance of Fluorine coupling in both proton and carbon spectra.

Infrared Spectroscopy (IR)

Method: FTIR (ATR or KBr pellet)

The IR spectrum is dominated by the strong dipoles of the Nitro group and the C-F bond.

Wavenumber (cm)	Vibration Mode	Intensity	Notes
1530 - 1550	N-O Asymmetric Stretch	Strong	Characteristic of aromatic nitro compounds.
1340 - 1360	N-O Symmetric Stretch	Strong	Paired with the 1500 band.
1200 - 1250	C-F Stretch	Medium-Strong	Broad band, typical for aryl fluorides.
3050 - 3100	C-H Stretch (Aromatic)	Weak	Standard aromatic C-H.
600 - 800	C-Br Stretch	Medium	Often obscured in fingerprint region.

Experimental Protocol: Quality Control

To validate the identity of a synthesized batch (e.g., via POBr

bromination of 5-fluoro-2-hydroxy-3-nitropyridine), follow this rapid QC workflow.

- Sample Prep: Dissolve ~5 mg in 0.6 mL CDCl₃
 - . Ensure the solution is clear (filter if necessary to remove inorganic salts like NaBr).
- Acquisition:
 - Run ¹H NMR (16 scans). Look for the two distinct doublets at 8.52 and 7.93 ppm.^[7]
 - Impurity Check: Look for a broad singlet around 5-6 ppm or 11-12 ppm, which would indicate unreacted starting material (pyridone/hydroxy tautomer).
- LC-MS Confirmation: Inject on a C18 column (Water/Acetonitrile gradient). Look for the single peak at 220/222 m/z.

- Note: The hydroxy impurity (mass 158) will elute much earlier due to higher polarity.

References

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